

Application Notes and Protocols: Detection of Eupalinolide O-Induced Apoptosis using Flow Cytometry

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Compound of Interest

Compound Name: *Eupalinolide O*

Cat. No.: B10831892

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Eupalinolide O, a novel sesquiterpene lactone isolated from *Eupatorium lindleyanum* DC., has demonstrated significant anticancer properties.[1] One of its key mechanisms of action is the induction of apoptosis, or programmed cell death, in cancer cells.[1][2] This makes **Eupalinolide O** a promising candidate for cancer therapy.[1][3] Flow cytometry, in conjunction with Annexin V and Propidium Iodide (PI) staining, is a powerful technique for the quantitative analysis of apoptosis.[4][5] These application notes provide a detailed protocol for detecting and quantifying **Eupalinolide O**-induced apoptosis using this method.

During the early stages of apoptosis, phosphatidylserine (PS) is translocated from the inner to the outer leaflet of the plasma membrane.[6] Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be conjugated to a fluorochrome for detection by flow cytometry.[6][7] Propidium iodide is a fluorescent intercalating agent that stains DNA but cannot cross the membrane of live or early apoptotic cells.[8] Therefore, it is used to identify late apoptotic and necrotic cells, which have compromised membrane integrity.[7][8]

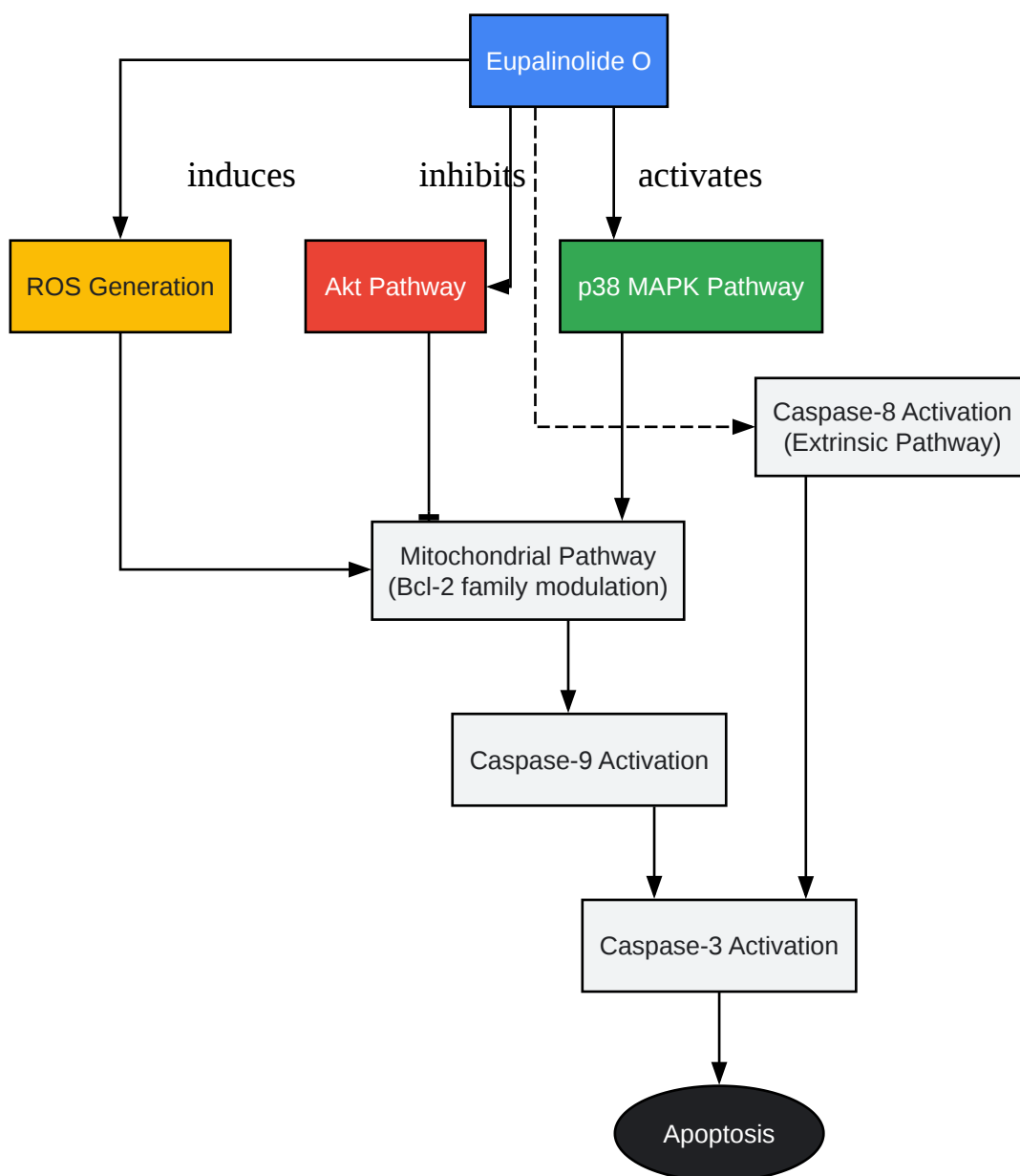
Data Presentation

The following table summarizes the quantitative data on the apoptotic effects of **Eupalinolide O** on human MDA-MB-468 breast cancer cells, as determined by flow cytometry.

Cell Line	Treatment	Concentration (μM)	Incubation Time (h)	Apoptotic Cells (%)	Reference
MDA-MB-468	Eupalinolide O	8	24	65.01	[3]
MDA-MB-468	Eupalinolide O + Z-VAD-FMK (pan-caspase inhibitor)	8	24	22.44	[3]

Signaling Pathway of Eupalinolide O-Induced Apoptosis

Eupalinolide O induces apoptosis through a multifaceted signaling cascade. Key events include the generation of reactive oxygen species (ROS), modulation of the Akt/p38 MAPK pathway, and activation of both intrinsic and extrinsic caspase-dependent pathways.[2][3][9] This leads to a loss of mitochondrial membrane potential and subsequent cell death.[1][3]

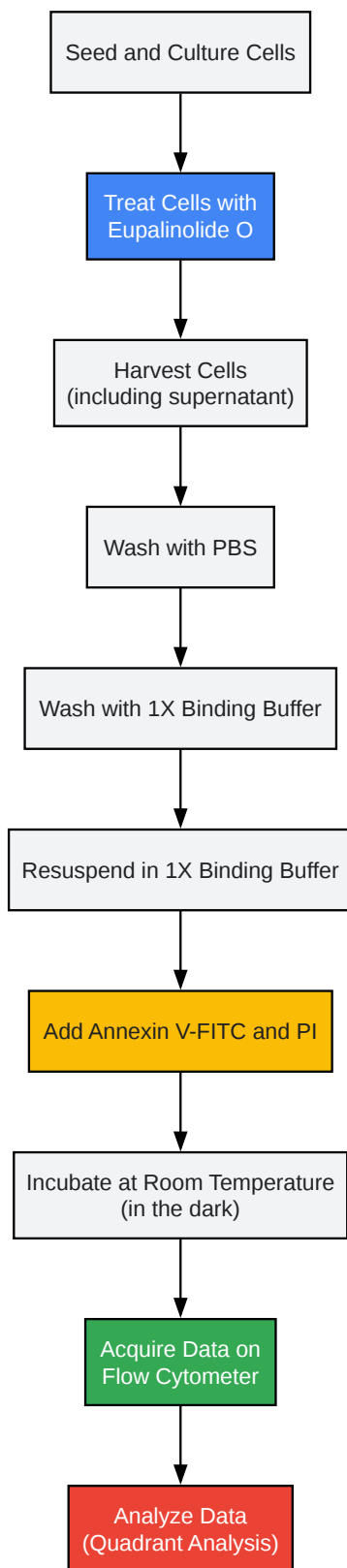


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Caption: **Eupalinolide O** induced apoptosis signaling pathway.

Experimental Workflow for Apoptosis Detection

The following diagram outlines the general workflow for assessing **Eupalinolide O**-induced apoptosis using Annexin V/PI staining and flow cytometry.



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